

Navigating the Safety Profile of N-methoxy-N-methylpentanamide: A Technical Guide

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Compound of Interest

Compound Name: *N-methoxy-N-methylpentanamide*

Cat. No.: B187248

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An In-depth Analysis for Researchers and Drug Development Professionals

N-methoxy-N-methylpentanamide, a member of the Weinreb amide class of compounds, serves as a valuable intermediate in organic synthesis, particularly in the formation of ketones and aldehydes. Its utility in the construction of complex molecules necessitates a thorough understanding of its safety profile to ensure safe handling and use in research and development settings. Due to the limited availability of a comprehensive, publicly accessible Safety Data Sheet (SDS) for **N-methoxy-N-methylpentanamide** (CAS No. 129118-11-2), this guide synthesizes available data for the compound and leverages information from structurally similar Weinreb amides to provide a robust overview of its potential hazards, handling protocols, and emergency procedures.

Core Chemical Identity

A clear identification of the substance is the first step in a comprehensive safety assessment.

Identifier	Value
Chemical Name	N-methoxy-N-methylpentanamide
CAS Number	129118-11-2
Molecular Formula	C ₇ H ₁₅ NO ₂ [1][2]
Molecular Weight	145.20 g/mol [1][2]
Canonical SMILES	CCCCC(=O)N(C)OC[1]
InChI Key	Not readily available

Hazard Identification and Classification

While a specific GHS classification for **N-methoxy-N-methylpentanamide** is not readily available, data from analogous Weinreb amides, such as N-methoxy-N-methylacetamide and N-methoxy-N-methylbutyramide, suggest that it may be classified as a flammable liquid.[3][4][5] Precautionary statements associated with these related compounds include keeping the substance away from heat, sparks, open flames, and hot surfaces, and taking precautionary measures against static discharge.[4][5]

The toxicological properties of **N-methoxy-N-methylpentanamide** have not been fully investigated.[6] However, some related amides are noted to cause skin and eye irritation, and may cause respiratory irritation.[7][8]

Physical and Chemical Properties

The following table summarizes the known physical and chemical properties of **N-methoxy-N-methylpentanamide** and its close structural analogs. This comparative data allows for an informed estimation of its characteristics.

Property	N-methoxy-N-methylpentanamide	N-methoxy-N-methylacetamide (Surrogate)	N-methoxy-N-methylbutyramide (Surrogate)
Appearance	No data available	Clear, colorless liquid	Clear, colorless liquid
Odor	No data available	No data available	No data available
Boiling Point	No data available	152 °C	No data available
Density	No data available	0.97 g/mL at 25 °C	No data available
Flash Point	No data available	49 °C (closed cup)	No data available
Solubility	No data available	Soluble in water[6]	No data available

Experimental Protocols: A General Overview

While specific experimental data for **N-methoxy-N-methylpentanamide** is scarce, the methodologies for determining key safety parameters are standardized.

Flash Point Determination: The flash point of a liquid, a critical measure of its flammability, is typically determined using either a closed-cup or open-cup apparatus. In a closed-cup method, such as the Pensky-Martens or Cleveland closed-cup testers, the vapor of the substance is enclosed in a space with a controlled ignition source. The temperature at which a flash is observed is recorded as the flash point. This method is generally preferred for its higher precision and safety.

Acute Toxicity Studies (LD₅₀/LC₅₀): Acute toxicity is assessed to determine the lethal dose (LD₅₀) or lethal concentration (LC₅₀) of a substance. These studies typically involve the administration of the substance to laboratory animals (e.g., rats, mice) via different routes of exposure (oral, dermal, inhalation). The dose or concentration at which 50% of the test animals die is determined. These studies are conducted under strict ethical guidelines and provide crucial information for hazard classification and risk assessment.

Safe Handling and Storage

Based on the information available for related Weinreb amides, the following handling and storage procedures are recommended:

- Ventilation: Use only in a well-ventilated area, preferably in a chemical fume hood.
- Personal Protective Equipment (PPE):
 - Eye/Face Protection: Wear chemical safety goggles and/or a face shield.[6]
 - Skin Protection: Wear chemically resistant gloves (e.g., nitrile) and a lab coat.[6]
 - Respiratory Protection: If ventilation is inadequate, use a NIOSH-approved respirator with an appropriate cartridge.
- Handling: Avoid contact with skin, eyes, and clothing.[5] Keep away from ignition sources and take measures to prevent the buildup of electrostatic charge.[4][5]
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated place away from incompatible materials such as strong oxidizing agents.[6]

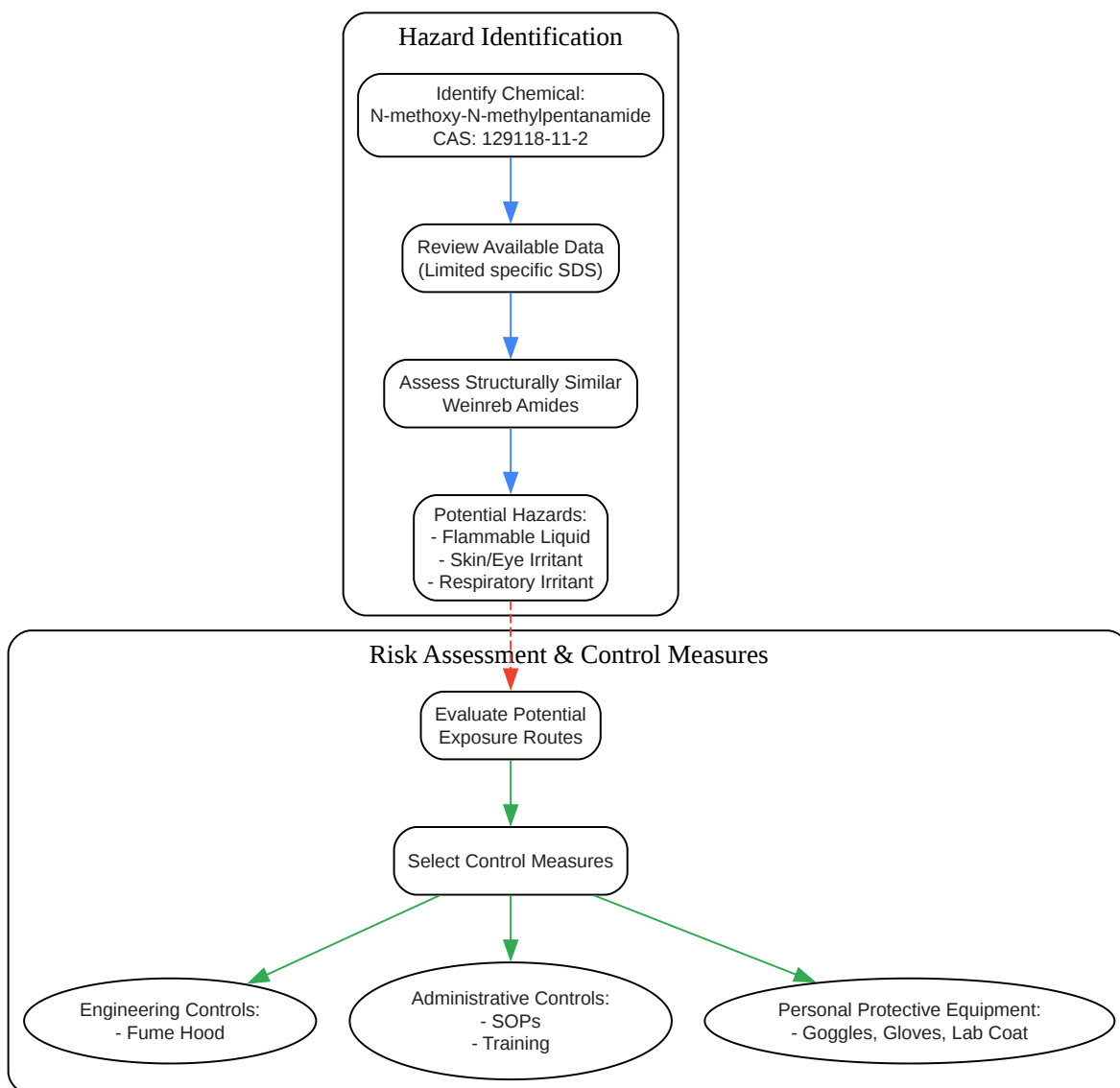
Emergency Procedures

In the event of an emergency, the following procedures should be followed:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting upper and lower eyelids occasionally. Get medical attention.[6]
- Skin Contact: Immediately wash skin with soap and plenty of water. Remove contaminated clothing. Get medical attention if irritation develops.[6]
- Inhalation: Remove to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical attention.[6]
- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Get medical attention.[6]
- Fire: Use dry chemical, carbon dioxide, or alcohol-resistant foam to extinguish.[6] Water spray may be used to cool containers.[6]

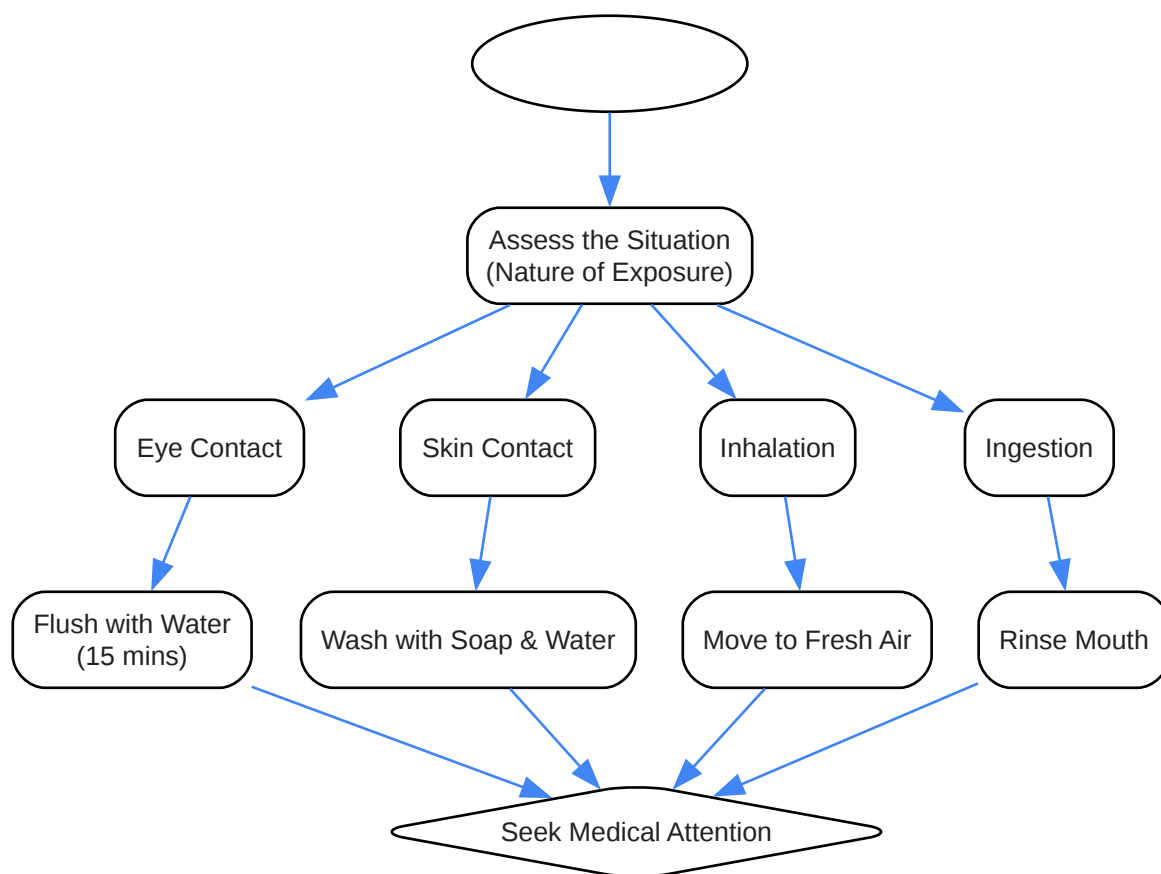
Visualizing Safety Workflows

To further aid in the comprehension of safety protocols, the following diagrams illustrate key decision-making processes.



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Figure 1. Hazard Identification and Control Workflow



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